

# Solubility of 2-Cyano-3-hydroxypyridine in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2-Cyano-3-hydroxypyridine

Cat. No.: B1345529

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## Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Cyano-3-hydroxypyridine**, a key intermediate in pharmaceutical synthesis. Due to a lack of extensive publicly available quantitative data on its solubility in various organic solvents, this document focuses on presenting the known solubility information and provides detailed experimental protocols for its determination. This guide is intended to equip researchers and drug development professionals with the necessary tools to assess the solubility of **2-Cyano-3-hydroxypyridine** in relevant solvent systems, aiding in process development, formulation, and purification strategies.

## Introduction

**2-Cyano-3-hydroxypyridine** is a pivotal building block in the synthesis of a range of pharmaceutically active compounds. Its solubility in different organic solvents is a critical parameter that influences reaction kinetics, yield, purification methods such as recrystallization, and the formulation of final drug products. A thorough understanding of its solubility profile is therefore essential for efficient and scalable chemical processes.

This guide summarizes the currently available solubility data for **2-Cyano-3-hydroxypyridine** and provides a detailed, adaptable experimental protocol for researchers to determine its solubility in solvents of interest.

# Physicochemical Properties of 2-Cyano-3-hydroxypyridine

A summary of the key physicochemical properties of **2-Cyano-3-hydroxypyridine** is presented in Table 1.

Table 1: Physicochemical Properties of **2-Cyano-3-hydroxypyridine**

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>4</sub> N <sub>2</sub> O	[1]
Molecular Weight	120.11 g/mol	[1]
Melting Point	211-212 °C (decomposes)	[2]
Water Solubility	66 g/L (at 20 °C)	[2]
Appearance	White to almost white powder/crystal	

## Solubility Data

Quantitative solubility data for **2-Cyano-3-hydroxypyridine** in a broad range of organic solvents is not readily available in published literature. However, some qualitative data and its solubility in water have been reported. This information is summarized in Table 2. The lack of comprehensive data necessitates experimental determination for specific applications.

Table 2: Known Solubility of **2-Cyano-3-hydroxypyridine**

Solvent	CAS Number	Type	Solubility	Temperature (°C)	Reference
Water	7732-18-5	Polar Protic	66 g/L	20	<a href="#">[2]</a>
Dimethyl Sulfoxide (DMSO)	67-68-5	Polar Aprotic	Sparingly Soluble	Not Specified	
Methanol	67-56-1	Polar Protic	Slightly Soluble	Not Specified	

The polar nature of **2-Cyano-3-hydroxypyridine**, conferred by the hydroxyl, cyano, and pyridine nitrogen groups, suggests a higher affinity for polar solvents. This is consistent with its substantial water solubility and slight solubility in methanol. Its limited solubility in non-polar organic solvents can be inferred from its structure.

## Experimental Protocol for Solubility Determination

The following section details a generalized protocol for the experimental determination of the solubility of **2-Cyano-3-hydroxypyridine** in organic solvents. The equilibrium shake-flask method is described, which is a reliable technique for determining thermodynamic solubility.

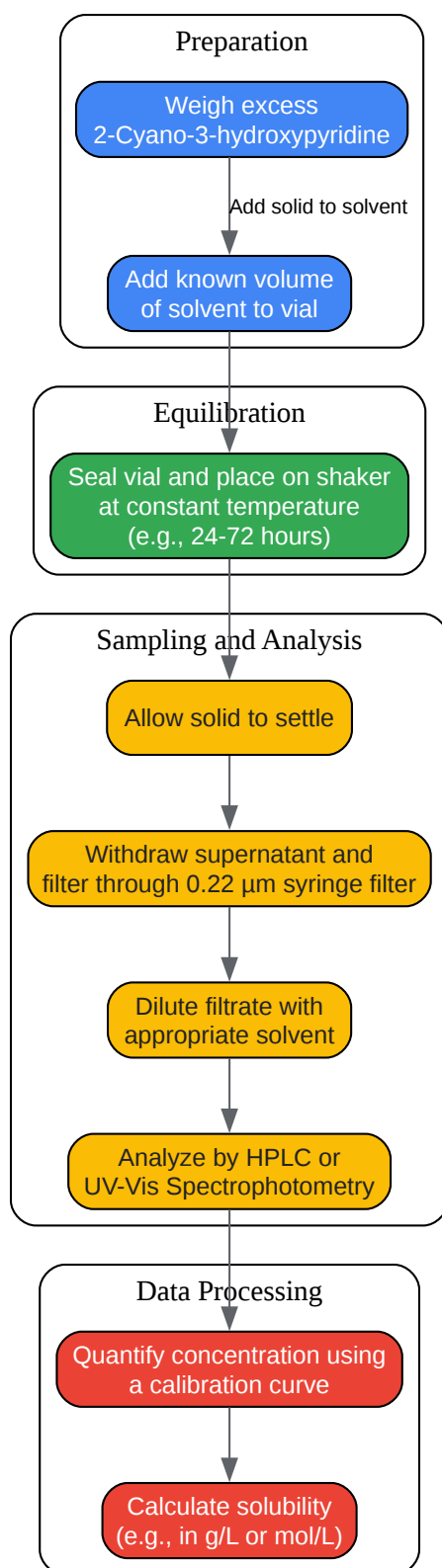
## Materials and Equipment

- **2-Cyano-3-hydroxypyridine** (purity >98%)
- Selected organic solvents (analytical grade)
- Scintillation vials or flasks with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance ( $\pm 0.1$  mg)
- Syringe filters (0.22  $\mu\text{m}$ , solvent-compatible)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

- Volumetric flasks and pipettes

## Experimental Workflow

The general workflow for determining the solubility of **2-Cyano-3-hydroxypyridine** is depicted in the following diagram.



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Caption: Experimental workflow for solubility determination.

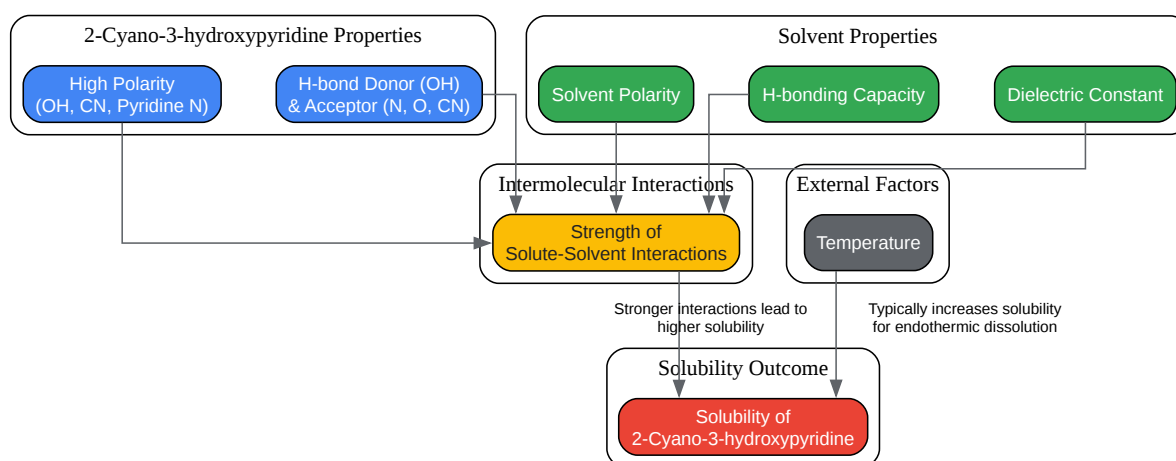
## Detailed Procedure

- Preparation of Saturated Solution:
  - Add an excess amount of **2-Cyano-3-hydroxypyridine** to a vial containing a known volume of the selected organic solvent. The excess solid is crucial to ensure that equilibrium with the solid phase is achieved.
  - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:
  - Place the vials on an orbital shaker or use a magnetic stirrer in a temperature-controlled environment (e.g., 25 °C).
  - Agitate the samples for a sufficient time to reach equilibrium. This can range from 24 to 72 hours. It is advisable to test different time points to ensure equilibrium has been reached.
- Sample Collection and Preparation:
  - After equilibration, cease agitation and allow the excess solid to sediment.
  - Carefully withdraw a sample of the supernatant using a syringe and immediately filter it through a solvent-compatible 0.22 µm syringe filter to remove any undissolved solid particles.
  - Accurately dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:
  - Analyze the diluted samples using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
  - Prepare a calibration curve using standard solutions of **2-Cyano-3-hydroxypyridine** of known concentrations.

- Determine the concentration of **2-Cyano-3-hydroxypyridine** in the diluted samples by interpolating from the calibration curve.
- Calculation of Solubility:
  - Calculate the solubility of **2-Cyano-3-hydroxypyridine** in the organic solvent, taking into account the dilution factor. The solubility can be expressed in various units, such as g/L, mg/mL, or mol/L.

## Factors Influencing Solubility

The solubility of **2-Cyano-3-hydroxypyridine** in a given solvent is influenced by several factors, primarily the physicochemical properties of both the solute and the solvent, as well as external conditions like temperature. The logical relationship between these factors is illustrated below.



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Caption: Factors influencing the solubility of **2-Cyano-3-hydroxypyridine**.

## Conclusion

While comprehensive quantitative solubility data for **2-Cyano-3-hydroxypyridine** in organic solvents remains to be fully elucidated in the public domain, this guide provides the available information and, more importantly, a robust experimental framework for its determination. The provided protocol for the shake-flask method offers a reliable means for researchers to generate the specific solubility data required for their work. Understanding the interplay of solute and solvent properties, as outlined, will further aid in the rational selection of solvents for the synthesis, purification, and formulation of this important pharmaceutical intermediate.

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